

A Technical Guide to the Natural Abundance of Indium-113

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Compound of Interest

Compound Name: *Indium-113*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural abundance of the **Indium-113** (^{113}In) isotope, including its key nuclear properties and the experimental methodology used for its determination. This document is intended to serve as a valuable resource for professionals in research, science, and drug development who require precise data on indium isotopes.

Quantitative Data of Naturally Occurring Indium Isotopes

Indium (In) has two naturally occurring isotopes: ^{113}In and ^{115}In . The vast majority of natural indium is composed of ^{115}In , which is slightly radioactive with an extremely long half-life. ^{113}In is a stable isotope and constitutes a minor fraction of natural indium. The key properties of these isotopes are summarized in the table below for easy comparison.

Property	Indium-113 (^{113}In)	Indium-115 (^{115}In)
Natural Abundance (atom %)	4.29 (5)[1]	95.71 (5)[1]
Atomic Mass (Da)	112.904061 (4)[1]	114.903882 (4)[1]
Half-life	Stable[2]	4.41×10^{14} years[3]
Nuclear Spin (I)	$9/2$ [1]	$9/2$ [1]
Magnetic Moment (μ/μ_N)	5.5289[1]	5.5408[1]
Decay Mode	Not Applicable	β^- [3]
Decay Product	Not Applicable	^{115}Sn [3]

Experimental Determination of Indium-113 Abundance

The precise determination of the isotopic abundance of indium is crucial for various scientific and technical applications. The primary technique employed for this purpose is Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS). This method allows for high-precision measurements of isotope ratios.

Experimental Protocol: Isotopic Analysis of Indium by MC-ICP-MS

This protocol outlines the key steps for determining the isotopic composition of indium using MC-ICP-MS, based on established methodologies.

2.1.1. Sample Preparation

- Gravimetric Preparation of Isotope Mixtures: Highly enriched ^{113}In and ^{115}In materials are used to prepare a series of calibration mixtures with known isotopic compositions by weight. This gravimetric approach provides a robust basis for calibrating the mass spectrometer's response.
- Dissolution: The indium metal samples (both the calibration mixtures and the sample of unknown isotopic composition) are dissolved in high-purity nitric acid (HNO_3) to create

aqueous solutions. The concentration is typically adjusted to the ng/g level for analysis.

- Matrix Matching: To minimize matrix effects and ensure comparable instrumental behavior between samples and standards, the acid concentration of all solutions is carefully matched.

2.1.2. Instrumental Analysis

- Instrumentation: A high-resolution Multi-Collector Inductively Coupled Plasma Mass Spectrometer is used for the isotopic analysis.
- Measurement Sequence: A standard-sample bracketing (SSB) sequence is employed. This involves analyzing a calibration standard with a known $^{113}\text{In}/^{115}\text{In}$ ratio before and after the unknown sample. This helps to correct for instrumental mass bias drift over time.
- Data Acquisition: The ion beams of $^{113}\text{In}^+$ and $^{115}\text{In}^+$ are simultaneously measured using multiple Faraday cup detectors. Data is collected over a series of repeated measurements to improve statistical precision.
- Blank Correction: The signal intensities measured for a blank solution (e.g., 2% HNO_3) are subtracted from the sample and standard measurements to correct for background noise.
- Washout: A thorough washout step with the blank solution is performed between each sample and standard measurement to prevent memory effects and cross-contamination.

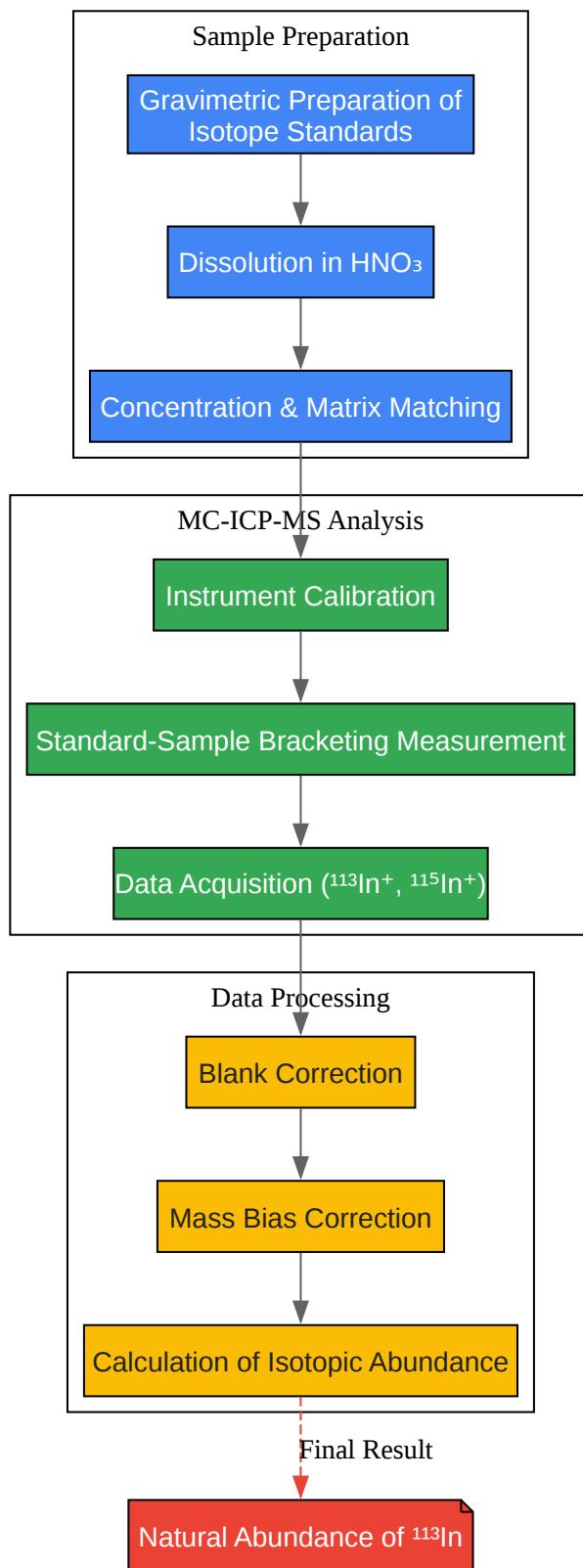
2.1.3. Data Analysis

- Mass Bias Correction: The measured isotope ratios are corrected for instrumental mass discrimination using the data from the bracketing standards.
- Calculation of Isotopic Abundance: The corrected $^{113}\text{In}/^{115}\text{In}$ ratio of the unknown sample is used to calculate the mole fractions (natural abundances) of ^{113}In and ^{115}In .

Visualizations

Experimental Workflow for Isotopic Abundance Determination

The following diagram illustrates the general workflow for determining the natural abundance of **Indium-113** using MC-ICP-MS.

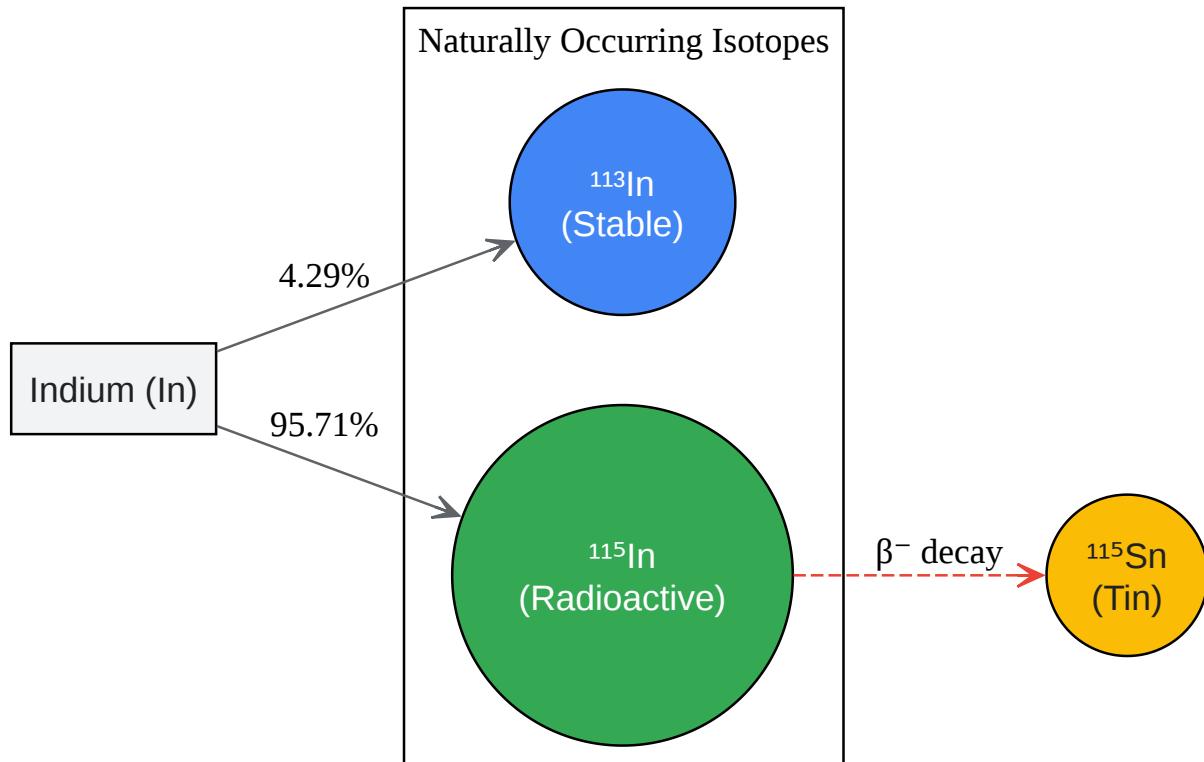


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Caption: Workflow for Indium Isotope Abundance Determination.

Relationship Between Naturally Occurring Indium Isotopes

The following diagram illustrates the relationship between the two naturally occurring isotopes of indium.

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Caption: Natural Isotopes of Indium and the Decay of ^{115}In .

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